

Spectroscopic and Structural Elucidation of Paniculoside II: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Paniculoside II**, a pentacyclic triterpenoid saponin. The information presented herein is crucial for the identification, characterization, and further development of this natural product for potential therapeutic applications. The data includes Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy, offering a comprehensive profile of the compound's structure.

Spectroscopic Data

The structural elucidation of **Paniculoside II** was achieved through a combination of advanced spectroscopic techniques. The following tables summarize the key quantitative data obtained from 1D and 2D NMR experiments as well as high-resolution mass spectrometry. The data presented corresponds to Pannoside F, a closely related and recently isolated analogue, as a representative of this class of compounds[1][2].

NMR Spectroscopic Data

The ¹H and ¹³C NMR data were acquired in methanol-d₄. Chemical shifts (δ) are reported in ppm and coupling constants (J) are in Hz.

Table 1: ¹H NMR (500 MHz, CD₃OD) and ¹³C NMR (125 MHz, CD₃OD) Data for **Paniculoside** II (Pannoside F)[1]



Position	δΗ (ppm), mult. (J in Hz)	δC (ppm)	
Aglycone			
3	3.22, dd (11.5, 4.5)	89.1	
12	5.28, t (3.5)	122.8	
13	144.1		
16	3.65, dd (11.5, 4.5)	74.2	
28	178.1		
Glucuronic Acid (gluA)		_	
1'	4.42, d (7.5)	104.5	
Rhamnose 1 (rha1)			
1"	5.40, d (8.0)	94.9	
Rhamnose 2 (rha2)			
1'''	5.33, d (2.0)	101.4	
Xylose (xyl)			
1""	4.53, d (7.5)	106.9	
3-Hydroxybutyrate (3-HB)			
2' of 3-HB	2.71, dd (12.0, 6.5)	41.2	
3' of 3-HB	5.25, s	68.7	
4' of 3-HB	1.29, s	-	
C-1' of 3-HB	172.4		

Mass Spectrometry (MS) Data

High-resolution mass spectrometry confirmed the molecular formula of **Paniculoside II** (Pannoside F).

Table 2: High-Resolution Mass Spectrometry Data for Paniculoside II (Pannoside F)[1]



lon	Calculated m/z	Found m/z	Molecular Formula
[M + Na]+	1425.6297	1425.6297	C67H102O31Na

Infrared (IR) Spectroscopy

The IR spectrum of **Paniculoside II** (Pannoside F) showed characteristic absorption bands indicating the presence of hydroxyl, carbonyl, and glycosidic linkages.

Experimental Protocols

The following section details the methodologies used for the isolation and spectroscopic analysis of **Paniculoside II** (Pannoside F)[1][2].

Isolation of Paniculoside II

Paniculoside II was isolated from the halophyte Aster tripolium L. (Tripolium pannonicum). The dried plant material was extracted with methanol, and the extract was subjected to a series of chromatographic separations, including column chromatography and high-performance liquid chromatography (HPLC), to yield the pure compound[1][2].

NMR Spectroscopy

1D and 2D NMR spectra were recorded on a 500 MHz spectrometer. The sample was dissolved in methanol-d₄. The spectra acquired included ¹H NMR, ¹³C NMR, Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), Heteronuclear Multiple Bond Correlation (HMBC), and Rotating-frame Overhauser Effect Spectroscopy (ROESY) to enable full structural assignment[1].

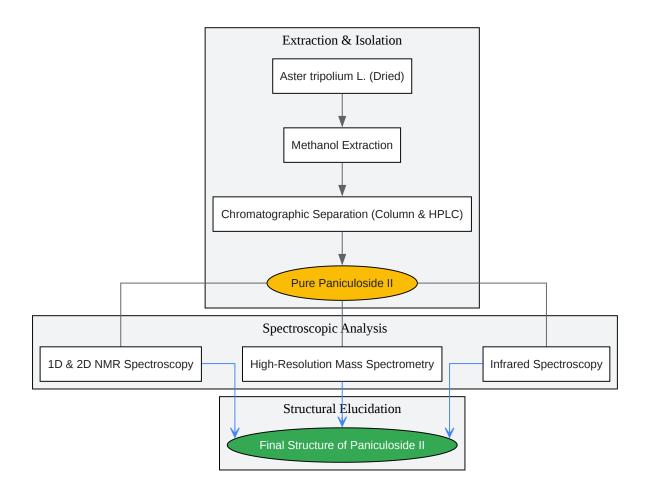
Mass Spectrometry

High-resolution mass spectrometry was performed using an electrospray ionization (ESI) source in positive ion mode. The analysis provided the exact mass of the molecule, which was used to determine the molecular formula[1].

Experimental Workflow and Structural Relationships



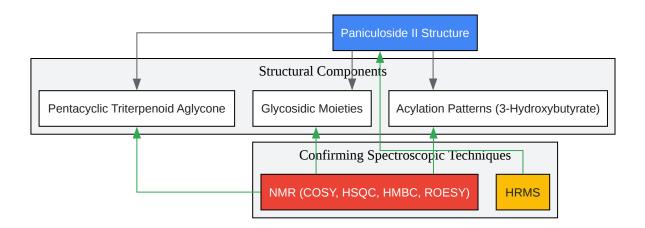
The following diagrams illustrate the general workflow for the isolation and characterization of **Paniculoside II** and the logical relationship of its structural components as determined by spectroscopic analysis.



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Caption: General workflow for the isolation and structural elucidation of Paniculoside II.





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Caption: Logical relationship of **Paniculoside II** structural components and their spectroscopic verification.

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